

Difference between Dap, Dab, and Ornithine derivatives

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Compound of Interest

Compound Name: *H-L-Dap(fmoc)-otbu*

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The Methylene Slide: Engineering Efficacy with Dap, Dab, and Ornithine

Executive Summary

In peptide engineering, the "Methylene Slide"—the systematic removal of methylene groups from the Lysine side chain—is a high-impact strategy for modulating potency, proteolytic stability, and conformational rigidity. While Lysine (

) is the standard-bearer for cationic interaction, its lower homologs Ornithine (Orn,

), 2,4-Diaminobutyric acid (Dab,

), and 2,3-Diaminopropionic acid (Dap,

) offer distinct physicochemical profiles.

This guide details the structural, synthetic, and biological divergences of these residues. It is written for medicinal chemists and peptide scientists who need to move beyond standard amino acids to solve bioavailability and target-binding challenges.

Part 1: Structural & Physicochemical Fundamentals

The primary differentiator among these residues is the side-chain length (distance from the

-carbon to the distal amine) and the resulting pKa of the side-chain amine. As the chain shortens, the distal amine moves closer to the electron-withdrawing

-carbon backbone (specifically the carbonyl and

-amine), significantly lowering its basicity.

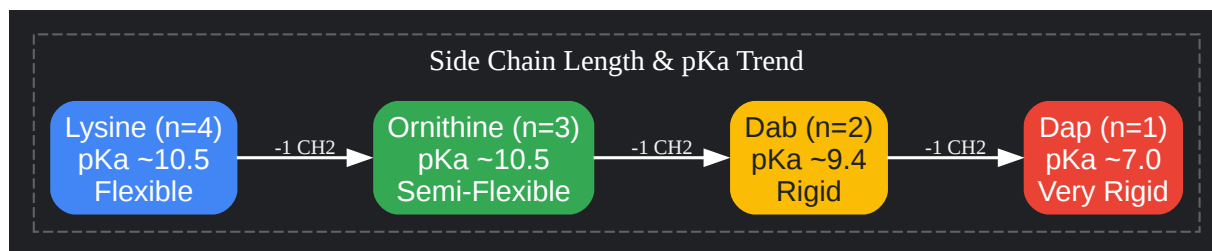
The "Application Scientist" Insight: Do not treat Dap as "just a short Lysine." The pKa of the Dap

-amine is often 2–3 units lower than Lysine. At physiological pH (7.4), a significant fraction of Dap side chains may be deprotonated (neutral), drastically altering electrostatic interactions with receptors or bacterial membranes compared to the permanently charged Lysine.

Comparative Physicochemical Data

Residue	Abbr.	Side Chain Length ()	Distal Amine	Approx. pKa (-NH)	Primary Utility
Lysine	Lys (K)	4 ()	-NH	~10.5	Native cationic interactions
Ornithine	Orn (O)	3 ()	-NH	~10.5	Trypsin resistance; Urea cycle
Dab	Dab	2 ()	-NH	~9.4	Constrained bridges; Polymyxins
Dap	Dap	1 ()	-NH	~6.5 – 8.0*	Tight turns; pH switches

*Note: Dap pKa is highly sensitive to local environment and N/C-terminal proximity.



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Figure 1: The "Methylene Slide" illustrates the reduction in side-chain length and the consequential decrease in pKa and flexibility.

Part 2: Synthetic Challenges & Methodologies

Synthesizing peptides with Dap and Dab requires stricter protocols than Lys or Orn. The shortened side chain increases the risk of intramolecular lactamization, where the side-chain amine attacks the activated backbone carbonyl of the same residue (or the preceding one) during coupling or deprotection.

The Lactamization Risk

- Dab: High risk of forming a 5-membered lactam (
-lactam/pyrrolidone) if the side chain is exposed (Fmoc removal) while the C-terminus is activated.
- Dap: Risk of
-lactam formation, though steric strain often makes this less favorable than the
-lactam of Dab. However, Dap is prone to
-elimination under strong base conditions.

Orthogonal Protection Strategy

To synthesize cyclic peptides (e.g., side-chain to side-chain lactam bridges), you must use orthogonal protecting groups that can be removed without disturbing the standard Fmoc/tBu scheme.

Recommended Derivatives:

- Fmoc-Dap(Alloc)-OH / Fmoc-Dab(Alloc)-OH: Best for on-resin cyclization. Removed via Pd(PPh₃)₄ and t-Bu₃SiH.
- Fmoc-Dap(Mtt)-OH / Fmoc-Dab(Mtt)-OH: Removed via mild acid (1% TFA/DCM), allowing selective exposure of the amine on solid phase.

Protocol: On-Resin Lactamization (Dap/Dab to Asp/Glu)

This protocol describes forming a lactam bridge between a Dap/Dab residue and an Asp/Glu residue to constrain the peptide.

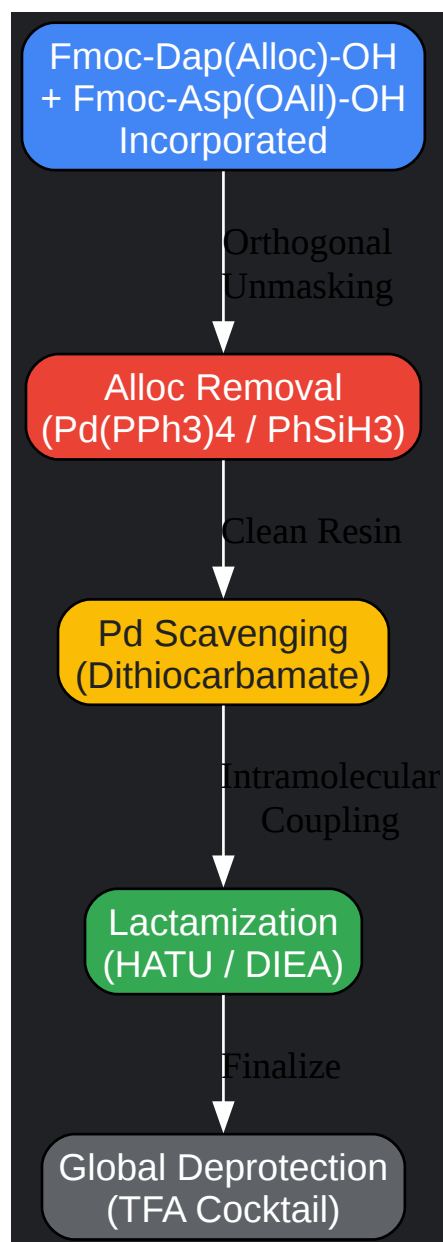
Reagents:

- Resin: Rink Amide (0.5 mmol/g)
- Solvent: DMF (Anhydrous for cyclization)
- Coupling: HATU / HOAt / DIEA
- Deprotection: Pd(PPh₃)₄ and t-Bu₃SiH / Phenylsilane (for Alloc)

Step-by-Step Workflow:

- Linear Synthesis: Assemble the peptide backbone using standard Fmoc-SPPS. Incorporate Fmoc-Dap(Alloc)-OH and Fmoc-Asp(OAll)-OH at the bridging positions.

- Alloc Deprotection (The Critical Step):
 - Wash resin with DCM (3x).[\[1\]](#)
 - Add Pd(PPh₃)
(0.1 eq) and Phenylsilane (10 eq) in DCM.
 - Shake for 30 mins under Argon. Repeat once.
 - Why? Phenylsilane acts as a scavenger for the allyl group. This method is neutral and prevents premature Fmoc removal.
- Carbamate Wash: Wash with 0.5% sodium diethyldithiocarbamate in DMF to remove Palladium traces. (Palladium turns the resin black/grey; this wash restores the yellow/white color).
- Cyclization:
 - Add HATU (3 eq), HOAt (3 eq), and DIEA (6 eq) in DMF.
 - Shake for 2–4 hours.
 - Validation: Perform a Kaiser test.[\[2\]](#) It should be negative (no free amines) if cyclization is complete.
- Final Cleavage: Standard TFA/TIPS/Water (95:2.5:2.5).[\[3\]](#)



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Figure 2: Workflow for on-resin cyclization using Alloc-protected Dap/Dab derivatives.

Part 3: Applications in Drug Design

Proteolytic Stability (The "Stealth" Effect)

Trypsin and trypsin-like proteases specifically cleave at the C-terminal side of Lysine and Arginine. They rely on the specific length of the side chain to position the guanidino (Arg) or amino (Lys) group into the enzyme's S1 pocket (typically Asp189 at the bottom of the pocket).

- Mechanism: Replacing Lys with Orn, Dab, or Dap shortens the reach. The side-chain amine cannot reach the catalytic triad or the stabilizing Asp residue deep in the pocket.
- Result: The peptide bond becomes resistant to hydrolysis. Ornithine is often the "sweet spot"—it retains enough length to mimic Lysine's receptor binding but is short enough to evade Trypsin.

Conformational Constraint (The "Lock" Effect)

When forming lactam bridges (e.g.,

to

stapling):

- Lys-Asp: Forms a large, flexible loop.
- Dap-Asp: Forms a very tight, rigid turn.
- Usage: Use Dap/Dab when you need to force a specific secondary structure (like a -turn) or when the receptor pocket is shallow and cannot accommodate the bulk of a Lys-lactam.

Case Study: Polymyxin B

Polymyxin B is a lipopeptide antibiotic of last resort. Its structure relies heavily on Dab.

- Structure: It contains six Dab residues.
- Function: The high density of positive charges (from Dab) interacts with the Lipid A phosphate groups of Gram-negative bacteria.
- Toxicity: The nephrotoxicity of Polymyxins is partly attributed to the Dab residues. Synthetic efforts often involve replacing Dab with Dap or Orn to modulate this toxicity while maintaining antimicrobial activity [1].

References

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- Lysine-homologue substitution: Impact on antimicrobial activity and proteolytic stability. PubMed. [\[4\]](#) Available at: [\[Link\]](#)
- Determination of the side chain pKa values of the lysine residues in calmodulin. PubMed. Available at: [\[Link\]](#)

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